

Essential Guide to Safely Handling Resorcinol in the Laboratory

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Compound of Interest

Compound Name: **Resorcinol**

Cat. No.: **B1680541**

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **resorcinol**. It offers a step-by-step plan for handling, storage, and disposal to ensure a safe laboratory environment.

Resorcinol is a harmful and irritating compound that requires careful handling.[1][2] It is harmful if swallowed, causes skin and serious eye irritation, and may cause an allergic skin reaction.[2][3] Furthermore, it is very toxic to aquatic life, necessitating stringent disposal protocols.[2][4]

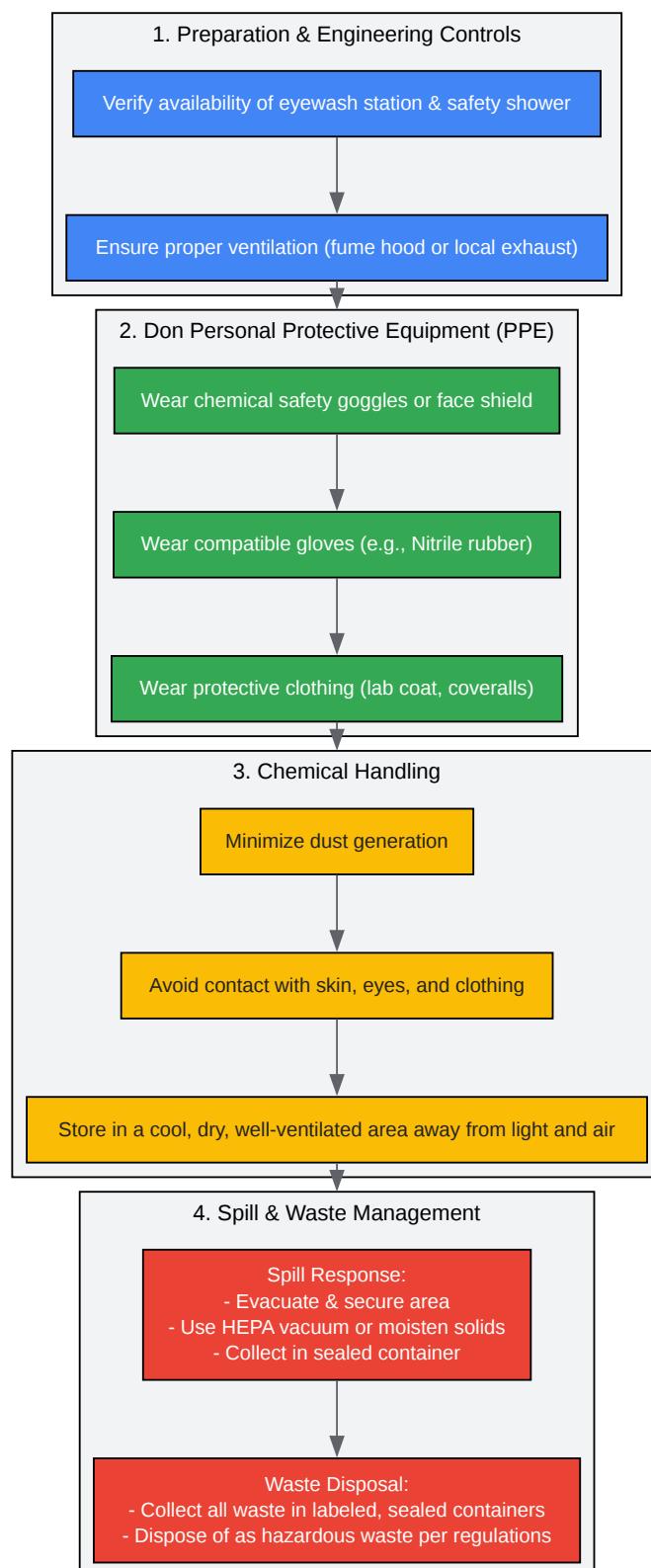
Quantitative Safety Data

For quick reference, the following table summarizes key quantitative safety data for **resorcinol**. Adherence to these exposure limits is critical for personnel safety.

Data Point	Value	Species	Reference
Occupational Exposure Limits			
NIOSH REL (10-hr TWA)	45 mg/m ³ (10 ppm)	N/A	[5]
NIOSH STEL (15-min)			
ACGIH TLV (8-hr TWA)	45 mg/m ³ (10 ppm)	N/A	[5]
ACGIH STEL (15-min)	90 mg/m ³ (20 ppm)	N/A	[5]
Acute Toxicity			
Oral LD50	202 mg/kg	Rat	[1]
Dermal LD50	3360 mg/kg	Rabbit	[1]
Inhalation LC50 (1 hr)	21.3 mg/L	Rat	[1]
Physical Properties			
Flash Point	127 °C (260.6 °F)	N/A	[6]
Autoignition Temperature	608 °C (1,126.4 °F)	N/A	[6]

Operational Plan: Handling and Disposal Workflow

The following diagram and procedural steps outline the complete workflow for safely managing **resorcinol** in a laboratory setting, from initial preparation to final disposal.

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Caption: Workflow for Safe **Resorcinol** Handling.

Procedural Steps for Handling Resorcinol Preparation and Engineering Controls

- Emergency Equipment: Before starting work, ensure that emergency eye wash fountains and safety showers are readily available and unobstructed.[1][5]
- Ventilation: Always handle **resorcinol** in a well-ventilated area.[2] Use a chemical fume hood, process enclosure, or local exhaust ventilation to keep airborne levels below recommended exposure limits.[6][7]

Personal Protective Equipment (PPE)

Proper PPE is mandatory to prevent exposure.

- Eye and Face Protection: Wear chemical safety goggles with side shields or a face shield.[4][7][8]
- Hand Protection: Use protective gloves resistant to the chemical, such as nitrile or natural rubber.[2][5] Always inspect gloves before use and use proper removal technique to avoid skin contact.[7]
- Skin and Body Protection: Wear a lab coat or appropriate protective clothing to prevent skin exposure.[2][6] For tasks with a higher risk of exposure, Tyvek® coveralls may be necessary.[5]
- Respiratory Protection: If dust or aerosols may be generated or if ventilation is inadequate, use a NIOSH-approved respirator with organic vapor cartridges and P100 prefilters.[1][5]

Safe Handling and Storage

- General Handling: Avoid contact with eyes, skin, and clothing.[1][4] Minimize the generation and accumulation of dust.[1][6] Do not eat, drink, or smoke in areas where **resorcinol** is handled.[2][4] Wash hands thoroughly after handling and before breaks.[1][9]
- Storage: Store **resorcinol** in a tightly closed container in a cool, dry, and well-ventilated location.[1][6][7] Protect containers from air, light, and moisture.[1][5][6] Store away from incompatible materials such as strong oxidizing agents, acids, and bases.[1][2]

Spill and Emergency Procedures

- Spill Response:
 - Evacuate personnel from the immediate area and secure entry.[5]
 - Eliminate all sources of ignition.[5]
 - Wear full PPE, including respiratory protection.[1][5]
 - To prevent dust from becoming airborne, moisten the spilled material or use a HEPA-filtered vacuum for cleanup.[5]
 - Carefully sweep or vacuum the material and place it into a suitable, sealed container labeled for disposal.[6][9]
 - After the material is collected, ventilate the area and wash the spill site.[5]
 - Do not allow spilled material to enter drains or waterways.[1][5][9]
- First Aid:
 - Inhalation: Move the exposed individual to fresh air. If breathing is difficult, administer oxygen. Seek medical advice if irritation or discomfort persists.[1][4]
 - Skin Contact: Immediately remove all contaminated clothing.[1] Wash the affected skin area with plenty of soap and water.[9] If skin irritation or a rash occurs, seek medical attention.[4][10]
 - Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, holding the eyelids open.[4][6] Remove contact lenses if present and easy to do.[4] Seek immediate medical attention.
 - Ingestion: Rinse the mouth with water.[4][9] Call a physician or poison control center immediately; do not induce vomiting.[6]

Disposal Plan

- Waste Characterization: It is the responsibility of the waste generator to properly characterize all waste materials according to applicable federal, state, and local regulations.
[\[1\]](#)
- Disposal Method: **Resorcinol** and its containers must be disposed of as hazardous waste.[\[5\]](#) Do not dispose of it with household garbage or allow it to reach sewage systems or open water.[\[1\]](#) Collect waste material in suitable, closed containers that are properly labeled and consult with a licensed professional waste disposal service.[\[7\]](#)[\[9\]](#)

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